

Application Notes and Protocols for IMR-1 Stock Solution Preparation

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Compound of Interest

Compound Name: *IMR-1*

Cat. No.: *B1671805*

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Abstract

These application notes provide a comprehensive guide for the preparation and use of **IMR-1**, a small molecule inhibitor of the Notch signaling pathway. **IMR-1** functions by disrupting the recruitment of Mastermind-like 1 (Maml1) to the Notch transcriptional activation complex, subsequently attenuating the transcription of Notch target genes.^{[1][2][3]} This document offers detailed protocols for preparing **IMR-1** stock solutions, relevant chemical and physical properties, and its mechanism of action, intended for researchers in cancer biology, stem cell research, and drug development.

Introduction to IMR-1

IMR-1 is a valuable research tool for studying cellular processes regulated by the Notch signaling pathway, which is crucial in cell fate determination, proliferation, and differentiation.^[2] Dysregulation of the Notch pathway is implicated in various cancers, making **IMR-1** a compound of interest for oncological research.^{[4][5][6]} It has been demonstrated to inhibit the growth of Notch-dependent cancer cell lines and suppress tumor growth in patient-derived xenograft models.^{[2][4]} Notably, **IMR-1** is a pro-drug that is metabolized in vivo to its more potent acid metabolite, **IMR-1A**.^{[2][7]}

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **IMR-1** is essential for its proper handling and use in experimental settings.

Property	Value	Reference
Synonyms	2-[2-Methoxy-4-[(4-oxo-2-thioxo-5-thiazolidinylidene)methyl]phenoxy]-acetic acid ethyl ester, Inhibitor of Mastermind Recruitment-1	
Molecular Formula	C ₁₅ H ₁₅ NO ₅ S ₂	
Molecular Weight	353.41 g/mol	
Appearance	White to beige powder	
CAS Number	310456-65-6	

Solubility and Stock Solution Preparation

Proper preparation of stock solutions is critical for accurate and reproducible experimental results.

Solvent	Solubility	Concentration	Reference
DMSO	Clear solution	20 mg/mL	
DMSO	70 mg/mL (198.07 mM)	[8]	
Water	Insoluble	[8]	
Ethanol	Insoluble	[8]	

Protocol: Preparation of a 10 mM IMR-1 Stock Solution in DMSO

Materials:

- **IMR-1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer

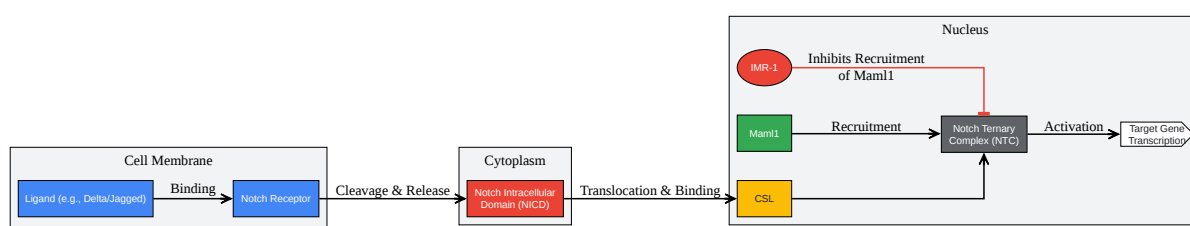
Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- **Weighing **IMR-1**:** Carefully weigh out the desired amount of **IMR-1** powder using a calibrated precision balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.53 mg of **IMR-1** (Molecular Weight = 353.41 g/mol).
- **Dissolving in DMSO:** Add the weighed **IMR-1** powder to a sterile amber vial. Using a calibrated micropipette, add the calculated volume of anhydrous DMSO. For a 10 mM solution, if you weighed 3.53 mg of **IMR-1**, add 1 mL of DMSO.
- **Ensuring Complete Dissolution:** Tightly cap the vial and vortex thoroughly until the **IMR-1** is completely dissolved and the solution is clear. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary, but avoid excessive heat.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.^[1]
- **Storage Conditions:** Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).^{[1][7]}

Note: It is recommended to use fresh DMSO as it can be hygroscopic, and absorbed moisture can reduce the solubility of the compound.^{[8][9]}

Mechanism of Action: Inhibition of the Notch Signaling Pathway

IMR-1 exerts its inhibitory effect on the Notch signaling pathway by preventing the formation of the Notch transcriptional activation complex.

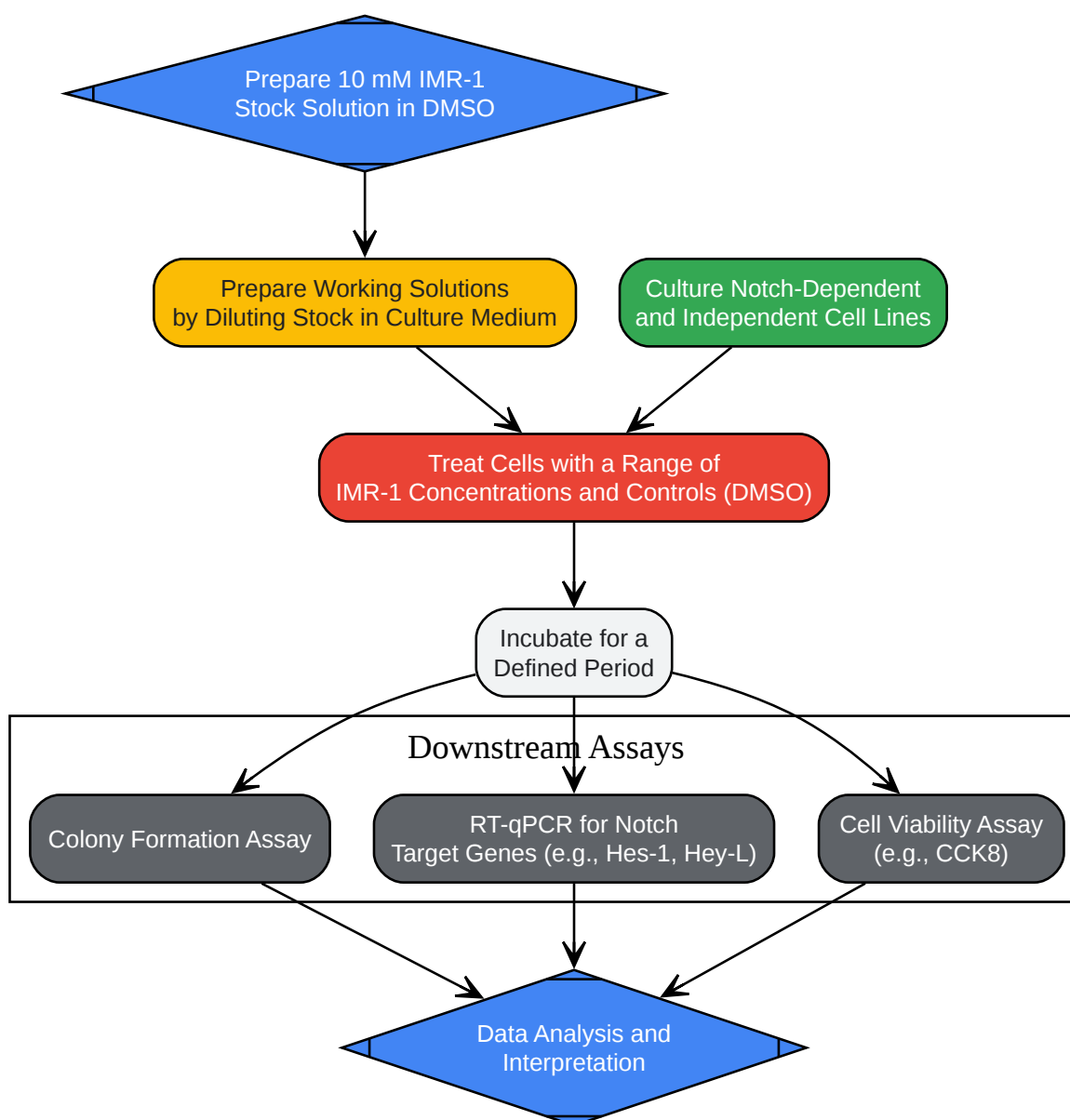


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Caption: **IMR-1** inhibits Notch signaling by preventing Maml1 recruitment to the NTC.

Experimental Workflow: From Stock Solution to Cellular Assay

The following diagram outlines a typical workflow for utilizing the prepared **IMR-1** stock solution in a cell-based experiment.



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Caption: Workflow for using **IMR-1** in cell-based assays.

In Vitro and In Vivo Applications

IMR-1 has been effectively used in a variety of experimental models to probe the function of the Notch pathway.

Application	Model System	Typical Concentration/ Dose	Observed Effect	Reference
In Vitro	Notch-dependent cancer cell lines (e.g., 786-0, OE33)	25-40 μ M	Inhibition of colony formation, decreased Notch target gene transcription	[2][10]
In Vitro	Notch-dependent cancer cell lines	IC ₅₀ of 26 μ M	Inhibition of transcriptional activation	[1][8]
In Vivo	Patient-derived xenograft (PDX) models	15 mg/kg (i.p. for 28 days)	Inhibition of tumor growth	[1][4]
In Vivo	Zebrafish embryos	40 μ M	Disruption of somite formation	[2]

Safety and Handling

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling **IMR-1** powder and solutions.
- Handling: Avoid inhalation of the powder and contact with skin and eyes.
- Disposal: Dispose of waste in accordance with institutional and local regulations for chemical waste.

Disclaimer: This document is intended for research use only. **IMR-1** is not for human or veterinary use. The information provided is based on currently available literature and should be used as a guide. Researchers should always consult the manufacturer's safety data sheet (SDS) and perform their own optimization for specific experimental conditions.

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